

An In-depth Technical Guide to the Physical Properties of 6-Cyanoindole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **6-Cyanoindole**, a significant heterocyclic compound utilized as a versatile building block in medicinal chemistry and materials science. The document focuses on its melting point and solubility, presenting available data in a structured format and outlining the general experimental methodologies for their determination.

Core Physical Properties

6-Cyanoindole, with the chemical formula C₉H₆N₂, exists at room temperature as a white to off-white or brown crystalline solid.[1][2] It is recognized for its role as a key intermediate in the synthesis of various pharmaceutical compounds, including serotonin receptor ligands and kinase inhibitors.[1]

The following table summarizes the reported melting point and solubility of **6-Cyanoindole**.



| Physical Property | Value/Description | Source(s) |
|--|--|---------------|
| Melting Point | 127-130 °C | Chem-Impex[2] |
| 128.0 to 132.0 °C | Tokyo Chemical Industry[3][4] | |
| 130-132 °C | ChemicalBook[5] | _ |
| Solubility | Sparingly soluble in water. | Guidechem[1] |
| Soluble in organic solvents such as ethanol, acetone, and dimethylformamide. | Guidechem[1] | |
| Soluble in Methanol and Dichloromethane. | ChemicalBook, Tokyo Chemical Industry[3][4][5] | |

Note: Specific quantitative solubility data (e.g., in g/L or mol/L) is not readily available in the reviewed literature.

Experimental Protocols

While detailed, step-by-step experimental protocols for the determination of **6-Cyanoindole**'s physical properties are not explicitly published in the provided search results, standard laboratory procedures are employed for such characterizations.

The melting point of a crystalline solid like **6-Cyanoindole** is typically determined using a melting point apparatus. The general procedure is as follows:

- Sample Preparation: A small, dry sample of **6-Cyanoindole** is finely crushed into a powder. This powder is then packed into a capillary tube, which is sealed at one end.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus.
- Heating and Observation: The sample is heated at a controlled rate. The temperature at which the substance first begins to melt (onset) and the temperature at which the substance is completely molten (liquefaction) are recorded. The melting point is reported as this range.







Purity Indication: The narrowness of the melting point range can be an indicator of the
compound's purity. A sharp melting point (a narrow range) is indicative of a pure substance.
The reported purity of commercially available 6-Cyanoindole is often ≥ 98% as determined
by HPLC or GC.[2][3][4]

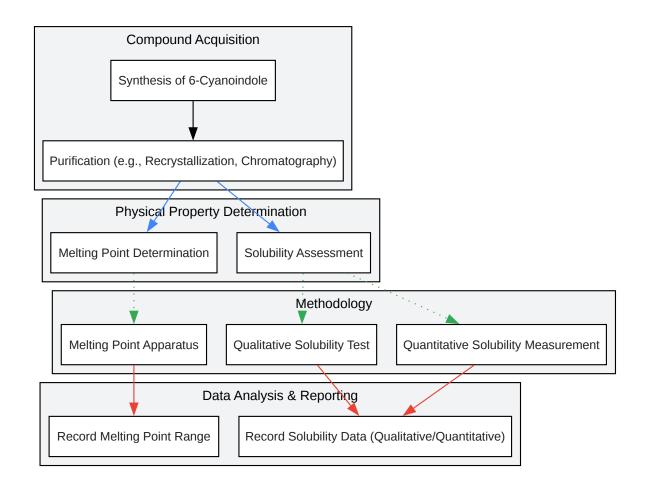
Solubility is qualitatively and quantitatively assessed through standardized laboratory methods.

- Qualitative Assessment: A small, known amount of 6-Cyanoindole is added to a specific
 volume of a solvent (e.g., water, methanol, ethanol) at a controlled temperature. The mixture
 is agitated, and the dissolution is visually observed. The compound is classified as soluble,
 sparingly soluble, or insoluble based on this observation.
- Quantitative Assessment (General Procedure): To determine the precise solubility, a saturated solution of 6-Cyanoindole is prepared in the solvent of interest at a specific temperature. The solution is allowed to reach equilibrium, after which the undissolved solid is separated from the solution by filtration or centrifugation. A known volume of the saturated solution is then taken, the solvent is evaporated, and the mass of the remaining 6-Cyanoindole is measured. This allows for the calculation of solubility in terms of mass per unit volume (e.g., g/L) or molar concentration (mol/L).

Logical Workflow Visualization

As **6-Cyanoindole** is primarily a synthetic intermediate, a diagram illustrating a signaling pathway is not applicable. Instead, the following diagram visualizes the general experimental workflow for the characterization of its physical properties.





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Caption: Experimental workflow for physical property characterization.

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